

# Paxilline Lifespan Extension in *C. elegans*: Key Findings

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Paxilline

CAS No.: 57186-25-1

Cat. No.: S606745

[Get Quote](#)

Intervention Type	Effect on Lifespan	Effect on Motor Aging (Healthspan)	Key Mechanistic Target	Critical Finding on Timing
Pharmacological (Paxilline)	Extended [1] [2]	Slowed age-dependent decline [1] [2]	SLO-1 BK channel [3] [1] [4]	Effective only when administered in mid-adulthood (day 5-7), not in young worms [1] [5]
Genetic (slo-1 null mutation)	Extended [1]	Slowed age-dependent decline [1]	SLO-1 BK channel [1]	Confirmed that loss of SLO-1 function is beneficial

## Mechanism of Action and Experimental Validation

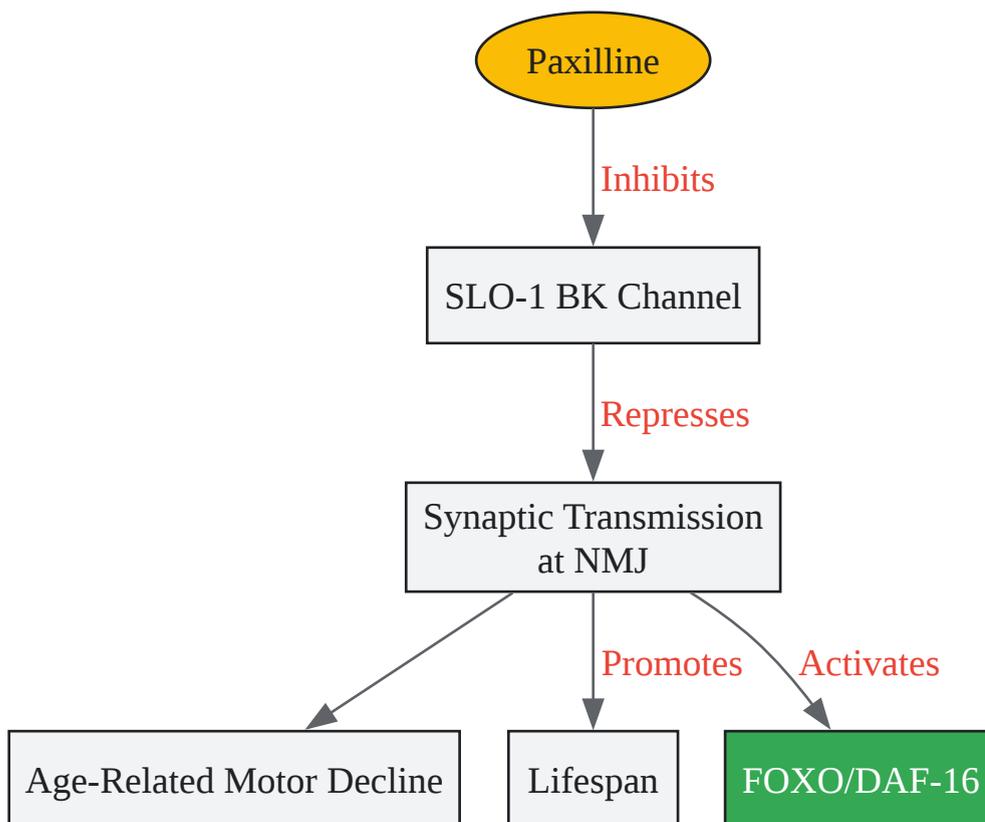
**Paxilline** exerts its effects by specifically targeting and inhibiting the SLO-1 channel, a conserved BK potassium channel that dampens neuronal excitability.

- Primary Target:** SLO-1, the *C. elegans* ortholog of the BK (Big Potassium) channel [3] [1] [4].
- Physiological Role:** SLO-1 acts in motor neurons to repress synaptic transmission at neuromuscular junctions (NMJs). It dampens neuronal excitability and reduces synaptic release from motor neurons

to muscle tissue [1] [2].

- **Proposed Mechanism of Lifespan Extension:** With age, this dampening activity may contribute to motor decline. By inhibiting SLO-1, **paxilline** disinhibits the nervous system, leading to increased synaptic transmission at NMJs. This improved neuronal communication slows the rate of age-dependent motor activity decline and, surprisingly, extends lifespan [1] [5]. The lifespan extension from SLO-1 inhibition is dependent on the FOXO/DAF-16 transcription factor, a key player in conserved longevity pathways [4].

The following diagram illustrates this signaling pathway and the role of **paxilline**.



[Click to download full resolution via product page](#)

## Key Experimental Evidence and Protocols

The validation of **paxilline** is supported by rigorous genetic and pharmacological experiments.

- **Key Experimental Model:** Wild-type *C. elegans* (N2 strain) and *slo-1* null mutant strains were used [1].

- **Critical Control:** The lifespan-extending effects of **paxilline** were abolished in *slo-1* mutant worms, proving that its action is specifically dependent on the SLO-1 channel [1].

A summary of the key methodological approaches is provided below.

Experiment Type	Core Protocol Description	Key Outcome & Validation
<b>Lifespan Analysis</b>	Worms were grown on standard NGM agar plates seeded with <i>E. coli</i> OP50 bacteria. Paxilline was mixed into the agar medium. Lifespan assays began at the L4 larval stage or at specified adult days. Worms were scored as dead when they no longer responded to touch [1] [6].	Paxilline treatment starting in mid-adulthood (day 5-7) consistently extended <b>median lifespan</b> compared to vehicle-control treated worms [1].
<b>Motor Function Assay</b>	Locomotion (movement speed) was quantified by tracking body bends per minute or by using automated imaging systems to measure movement speed over the worms' adult life [1].	Paxilline-treated worms maintained a <b>higher motor activity</b> in mid-to-late life compared to controls, indicating a slower rate of motor aging [1] [2].
<b>Genetic Rescue &amp; Tissue-Specificity</b>	Transgenic worms expressing the <i>slo-1</i> gene under cell-specific promoters (e.g., motor neuron-specific) were generated in a <i>slo-1</i> mutant background. These worms were then subjected to lifespan and motor assays [1].	Expression of <i>slo-1</i> <b>specifically in motor neurons</b> (but not in muscle or sensory neurons) reversed the long-lived and slow-aging phenotypes of <i>slo-1</i> mutants. This confirmed that SLO-1 acts in the <b>motor nervous system</b> to regulate aging [1].
<b>Temporal (Timing) Analysis</b>	RNAi to knock down <i>slo-1</i> or paxilline treatment was initiated at different time points in adulthood (e.g., day 1, 3, 5, or 7). Lifespan and motor function were then monitored [1] [5].	Intervention was only effective when started in <b>mid-adulthood (day 5 or 7)</b> , demonstrating that the beneficial role of SLO-1 inhibition is <b>age-dependent</b> [1].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Genetic and pharmacological interventions in the aging motor ... [pmc.ncbi.nlm.nih.gov]
2. Living a Stronger and Longer Life [neurosciencenews.com]
3. Recent progresses on anti-aging compounds and their ... [sciencedirect.com]
4. Paxilline - an overview | ScienceDirect Topics [sciencedirect.com]
5. Living a stronger and longer life — What U-M scientists are ... [lsi.umich.edu]
6. Comprehensive evaluation of lifespan-extending ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Paxilline Lifespan Extension in *C. elegans*: Key Findings].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b606745#paxilline-lifespan-extension-c-elegans-validation>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)